

Pradimicin B: Application Notes and Protocols for HIV-1 Antiviral Assays

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Compound of Interest

Compound Name: Pradimicin B

Cat. No.: B039356

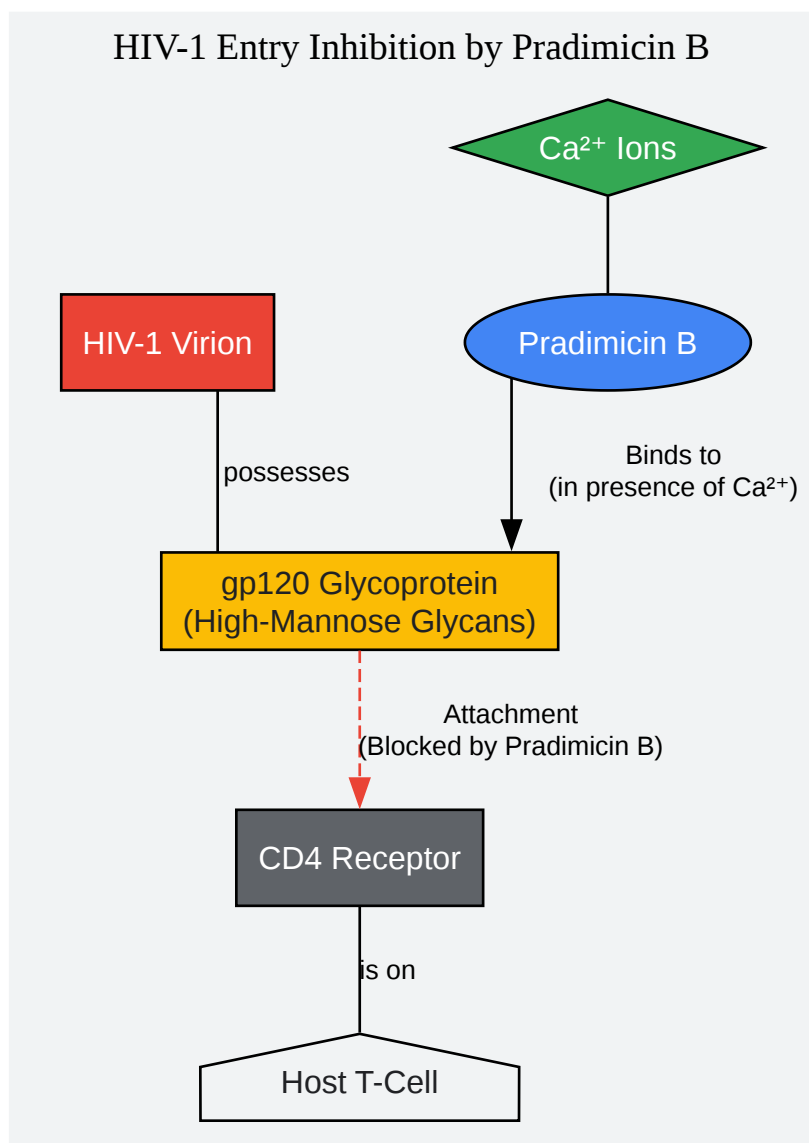
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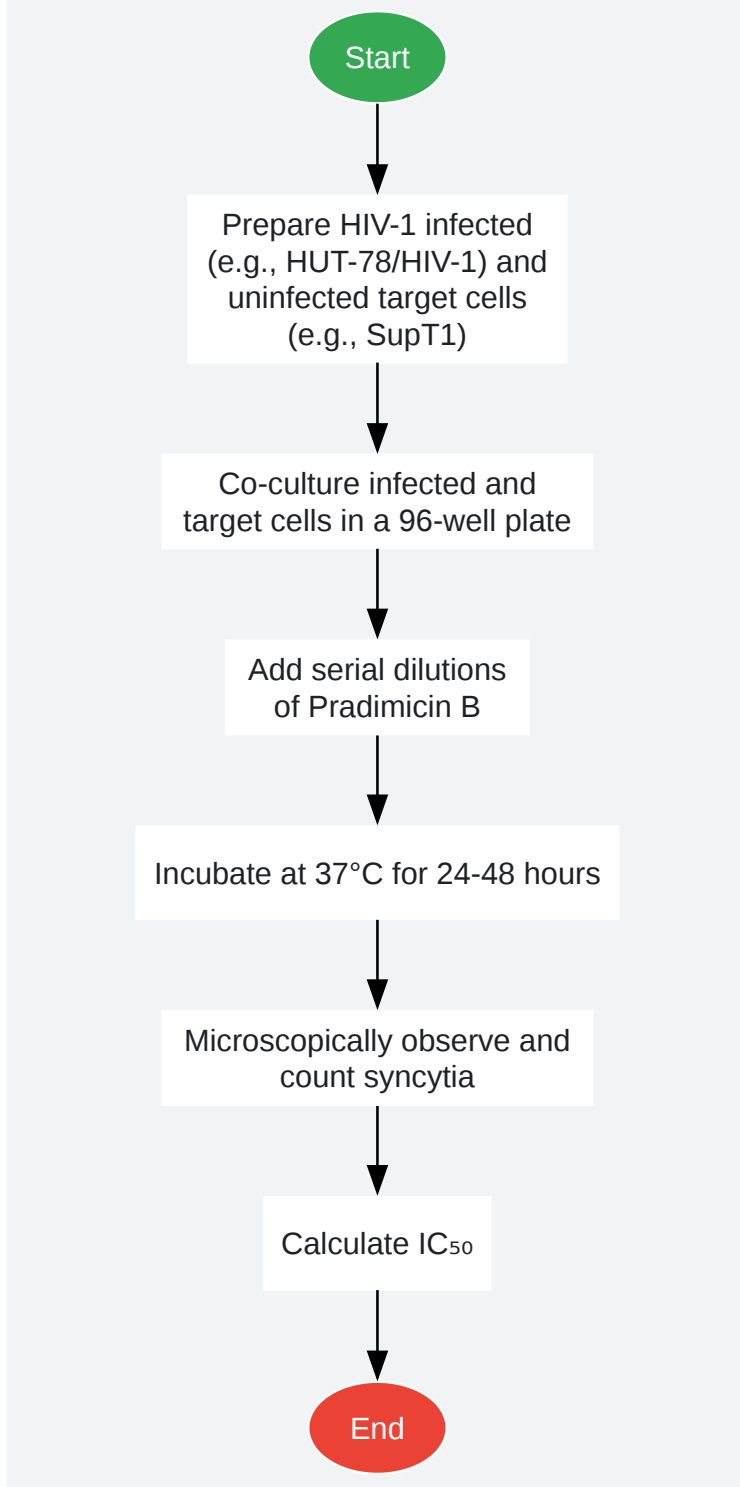
These application notes provide a detailed overview of the methods used to assess the antiviral activity of **Pradimicin B** against the Human Immunodeficiency Virus Type 1 (HIV-1). **Pradimicin B**, a benanomicin derivative, demonstrates potent antiviral effects by targeting the viral entry process. This document outlines the mechanism of action and provides standardized protocols for key in vitro assays to evaluate its efficacy.

Mechanism of Action

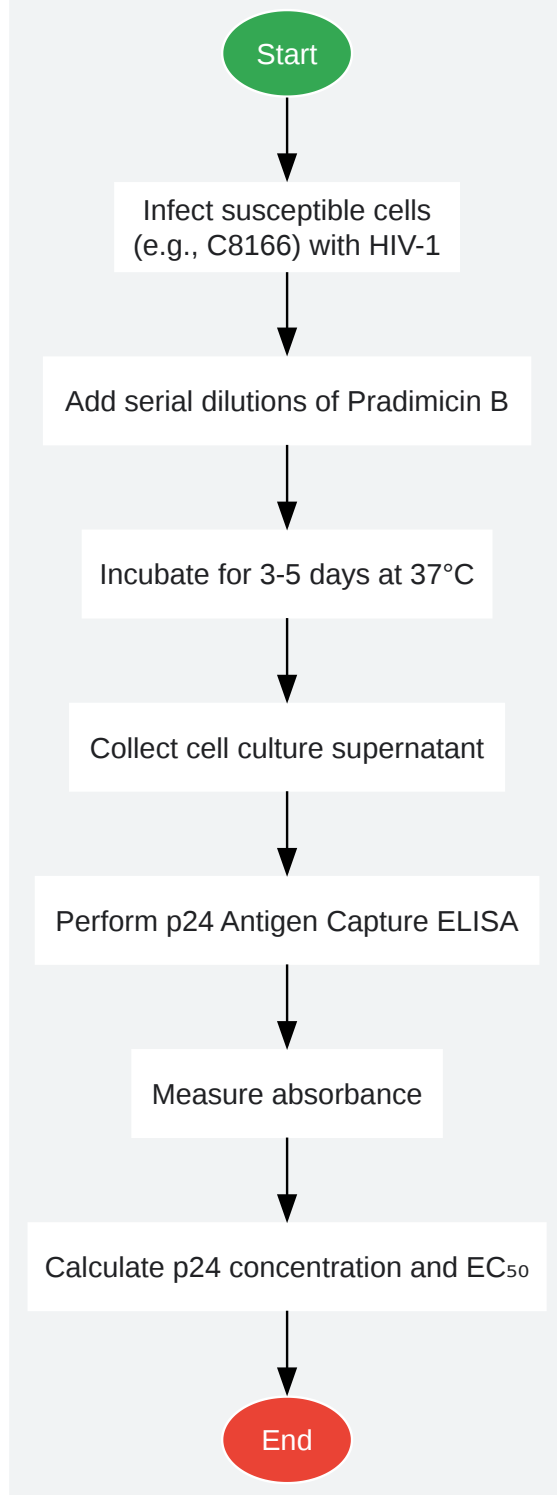
Pradimicin B acts as a carbohydrate-binding agent, targeting the high-mannose glycans on the HIV-1 envelope glycoprotein, gp120.[1] This interaction is calcium-dependent and effectively blocks the virus's ability to attach to and enter host cells.[1] By binding to the viral envelope, **Pradimicin B** inhibits crucial early steps in the HIV-1 lifecycle, preventing the establishment of infection.[1]



Syncytium Formation Inhibition Assay Workflow



p24 Antigen Capture ELISA Workflow

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References

- 1. Pradimicin A inhibition of human immunodeficiency virus: attenuation by mannan - PubMed [pubmed.ncbi.nlm.nih.gov]
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